

# physical and chemical characteristics of Diethyl formamidomalonate

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## Compound of Interest

Compound Name: Diethyl formamidomalonate

Cat. No.: B1346804

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An In-depth Technical Guide to **Diethyl Formamidomalonate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Diethyl formamidomalonate** (DEF) is a versatile organic compound with the chemical formula  $C_8H_{13}NO_5$ .<sup>[1][2]</sup> As a derivative of malonic acid, it serves as a crucial intermediate in a variety of synthetic organic chemistry applications.<sup>[1]</sup> Its unique structure, featuring two ethoxycarbonyl groups and a formamido group attached to a central carbon, makes it particularly valuable in the synthesis of complex molecules such as amino acids, pharmaceuticals, and heterocyclic compounds.<sup>[1]</sup> This document provides a comprehensive overview of the physical and chemical properties of **Diethyl formamidomalonate**, detailed experimental protocols for its synthesis and key reactions, and an analysis of its reactivity and stability.

## Physical and Chemical Characteristics

**Diethyl formamidomalonate** is a white crystalline solid at room temperature.<sup>[1][2][3]</sup> It is known for its moderate solubility in organic solvents such as ethanol and dichloromethane.<sup>[1]</sup> The compound is sensitive to moisture and light and is prone to transesterification when exposed to boiling formic acid.<sup>[1][2]</sup> For long-term storage and to prevent decomposition, it is recommended to keep it in a cool environment, typically between 2-8°C.<sup>[1][2][4][5]</sup>

## Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>13</sub> NO <sub>5</sub>	[1][2]
Molecular Weight	203.19 g/mol	[1][3]
Appearance	White adhering crystalline powder/solid	[2][3][6]
Melting Point	50-55 °C	[2][3][4][5][7][8][9]
Boiling Point	173-176 °C at 11 mmHg; 316.8 °C at 760 mmHg	[2][3][4][5][7][8][9]
Density	1.167 g/cm <sup>3</sup>	[2][3]
Flash Point	>110 °C (>230 °F)	[3][4][5][8]
Solubility	Moderately soluble in ethanol and dichloromethane	[1]
Storage Temperature	2-8°C	[2][4][5]
Sensitivity	Moisture and Light Sensitive	[2][4][5]

## Compound Identifiers

Identifier	Value	Source(s)
CAS Number	6326-44-9	[2][3]
EINECS Number	228-692-1	[2][3]
InChI Key	PFLHGSJLYNJIOF- UHFFFAOYSA-N	[1]
PubChem CID	80617	[10]

## Experimental Protocols

The synthesis and reactions of **Diethyl formamidomalonate** are well-established in organic chemistry. Below are detailed protocols for its preparation and common transformations.

## Synthesis of Diethyl Formamidomalonate

There are two primary methods for synthesizing **Diethyl formamidomalonate**.

### Method 1: Reductive Acylation of Diethyl Oximinomalonate

This high-yield method involves the reduction of diethyl oximinomalonate followed by acylation.

- Reactants: Diethyl oximinomalonate, zinc, formic acid.[\[1\]](#)
- Procedure:
  - Diethyl oximinomalonate is prepared by reacting diethyl malonate with sodium nitrite in acetic acid.[\[1\]](#)
  - The resulting diethyl oximinomalonate is then subjected to reductive acylation using zinc and formic acid.[\[1\]](#)
- Reaction Time: Typically 4 to 6 hours.[\[1\]](#)
- Purification: The final product is purified through recrystallization from ethanol.[\[1\]](#)
- Yield: This method can achieve yields of up to 81-87%.[\[1\]](#)
- Monitoring: Progress and purity can be monitored using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to check for unreacted starting material or byproducts.[\[1\]](#)

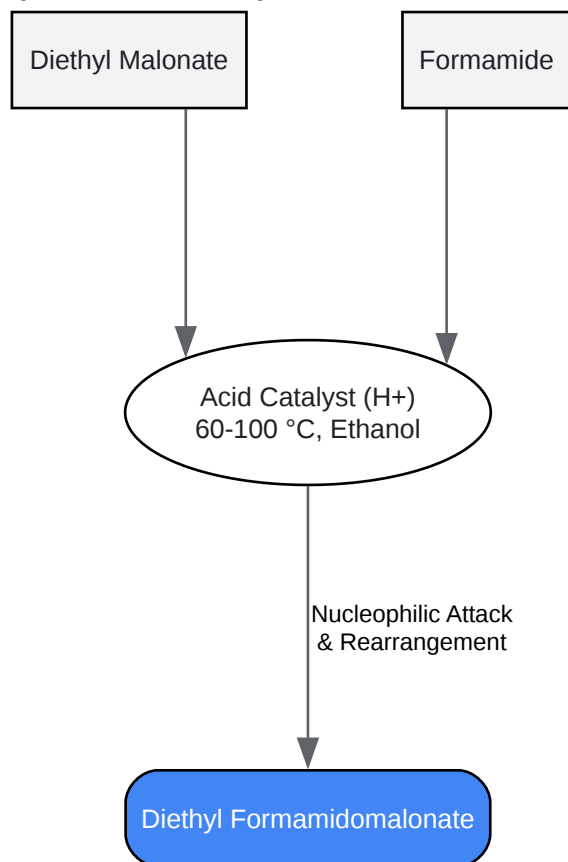
### Method 2: Reaction of Diethyl Malonate with Formamide

This method involves the direct reaction between diethyl malonate and formamide.

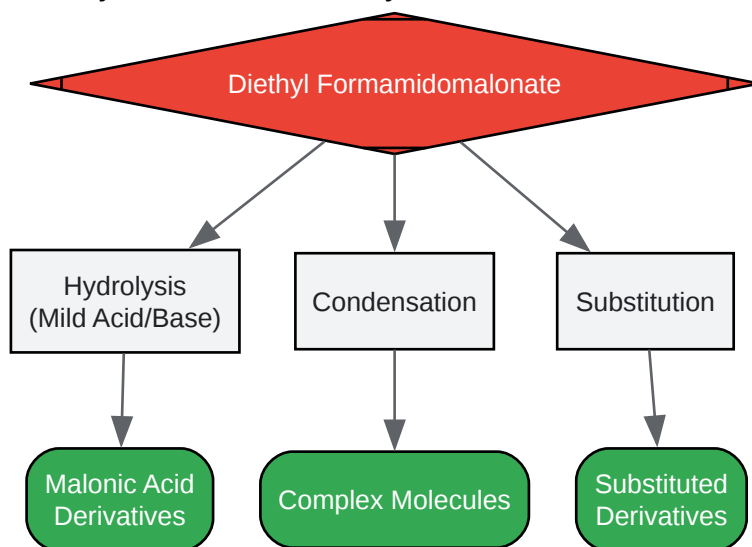
- Reactants: Diethyl malonate, formamide.[\[1\]](#)
- Catalyst: An acidic catalyst, such as sulfuric acid or hydrochloric acid, can be used to facilitate the reaction.[\[1\]](#)
- Solvent: A polar solvent like ethanol is typically used.[\[1\]](#)

- Temperature: The reaction is conducted with moderate heating, generally in the range of 60-100 °C.[1]
- Mechanism: The reaction proceeds via a nucleophilic attack of the amide nitrogen on the malonate ester, which is followed by a rearrangement to form the formamido derivative.[1]
- Outcome: This method produces **Diethyl formamidomalonate** with good purity and yield.[1]

## Synthesis of Diethyl Formamidomalonate



## Key Reactions of Diethyl Formamidomalonate

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